

An In-depth Technical Guide to the Physicochemical Properties of Yuanhuacine

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Compound of Interest

Compound Name: Yuanhuacine

Cat. No.: B15595319

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Abstract

Yuanhuacine, a daphnane-type diterpenoid isolated from the flower buds of *Daphne genkwa*, has garnered significant interest within the scientific community for its potent anti-tumor activities. This technical guide provides a comprehensive overview of the physicochemical properties of **Yuanhuacine**, alongside detailed experimental protocols for its isolation, characterization, and biological evaluation. The document is intended to serve as a vital resource for researchers engaged in natural product chemistry, pharmacology, and the development of novel therapeutic agents. Quantitative data is presented in structured tables for clarity, and key biological pathways and experimental workflows are visualized using diagrams to facilitate a deeper understanding of its mechanism of action and practical application in a research setting.

Physicochemical Properties

Yuanhuacine presents as a white to off-white solid. Its fundamental physicochemical properties are summarized in the table below, providing a foundational dataset for its handling, formulation, and analytical characterization. While some experimental values are available, certain properties are based on computational predictions and should be considered accordingly.

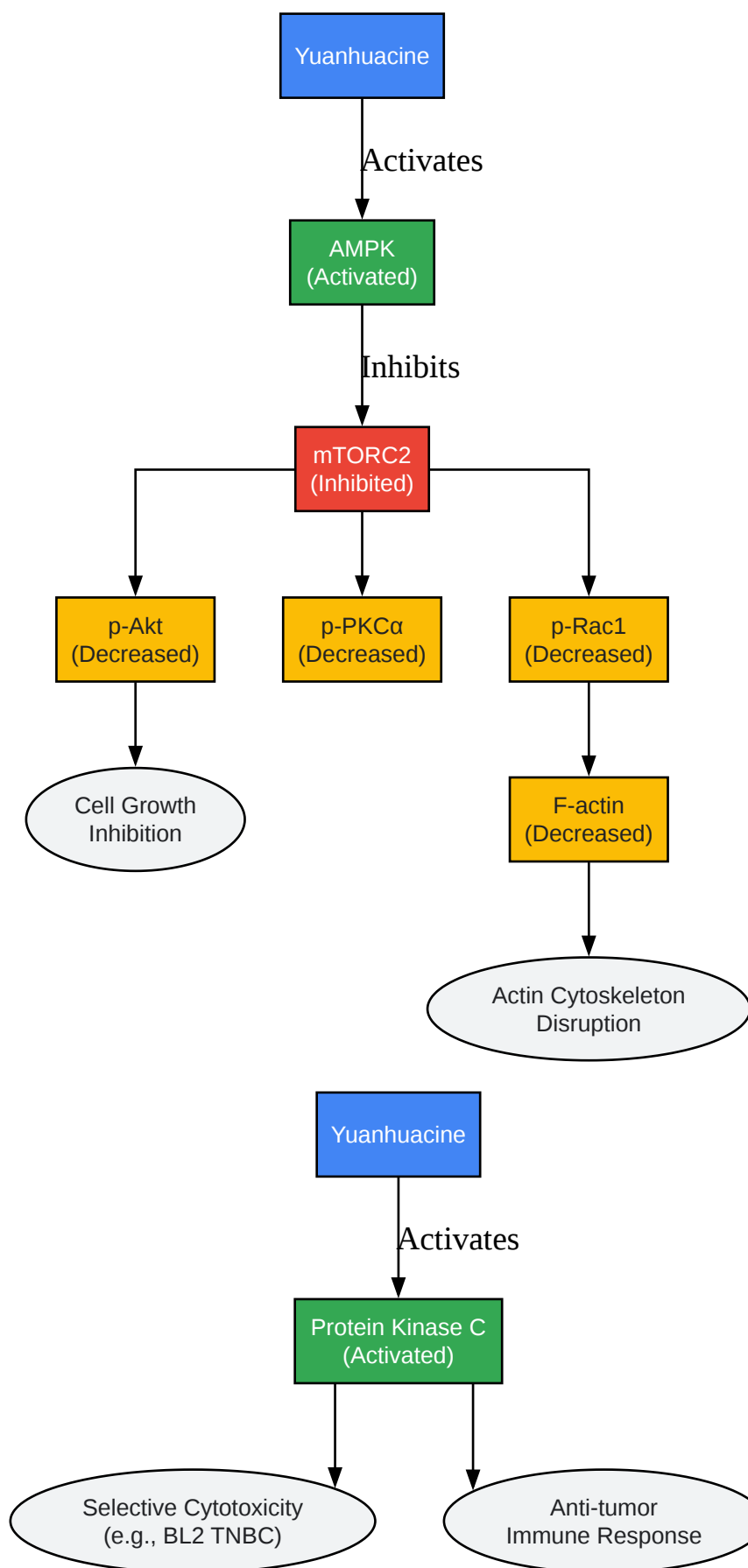
Property	Value	Source/Notes
Molecular Formula	C ₃₇ H ₄₄ O ₁₀	[1]
Molecular Weight	648.74 g/mol	N/A
CAS Number	60195-70-2	[1]
Appearance	White to off-white solid	N/A
Melting Point	Not explicitly reported	Predicted values vary. Experimental determination is recommended.
Boiling Point	765.9 °C at 760 mmHg	[1] (Predicted)
Density	1.35 g/cm ³	[1] (Predicted)
Solubility		
Almost totally insoluble in aqueous media.	N/A	
Soluble in DMSO, ethanol, and methanol.	Quantitative data not readily available. Solubility should be determined empirically for specific applications.	
Stability	Store at -20°C for long-term stability.	Solutions in DMSO can be stored at -80°C for up to 6 months. Protect from light.
UV-Vis Absorption (λ _{max})	Not explicitly reported.	The structure contains chromophores that absorb in the UV region. Experimental determination is necessary.
¹ H and ¹³ C NMR	Spectral data has been used for structure elucidation but specific chemical shifts are not readily available in public databases.	N/A

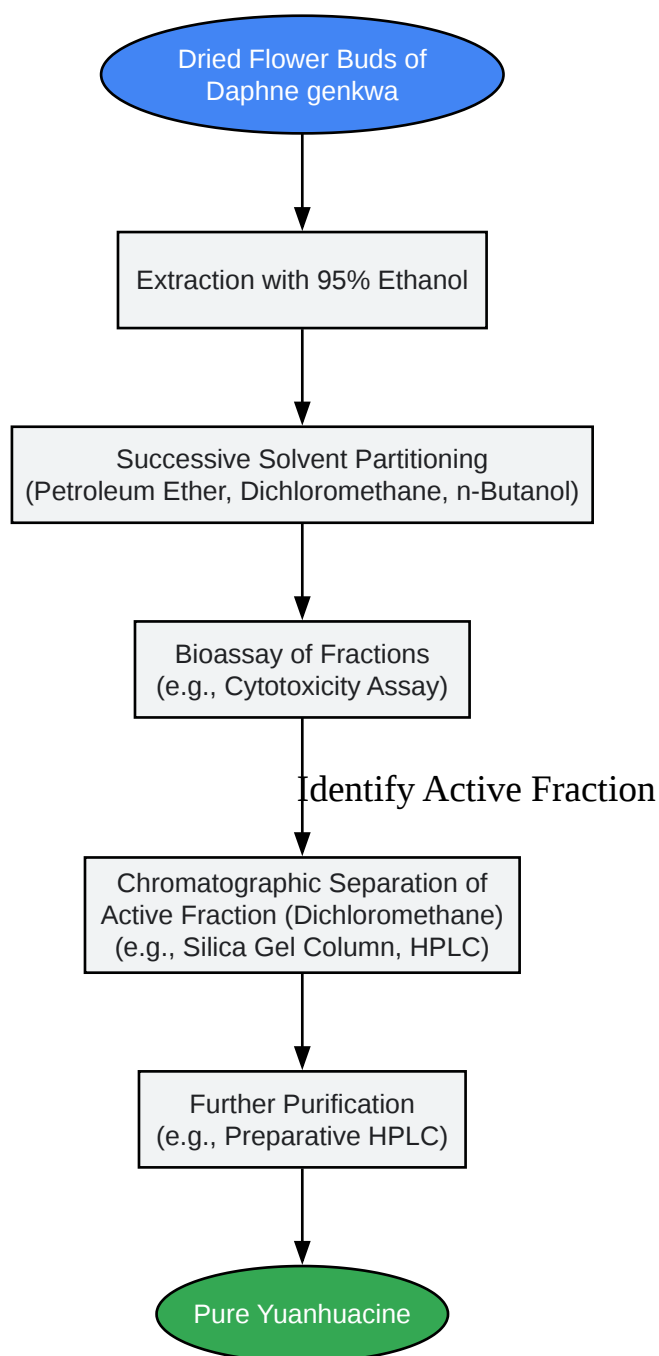
Biological Activity and Signaling Pathways

Yuanhuacine exhibits significant anti-tumor activity through the modulation of key cellular signaling pathways, primarily the AMP-activated protein kinase (AMPK)/mammalian target of rapamycin (mTOR) pathway and the Protein Kinase C (PKC) pathway.

AMPK/mTOR Signaling Pathway

Yuanhuacine activates AMPK, a critical regulator of cellular energy homeostasis. This activation leads to the downstream inhibition of the mTOR signaling pathway, which is often dysregulated in cancer. The inhibition of mTORC2, a component of the mTOR pathway, by **Yuanhuacine** affects downstream effectors such as Akt and PKC α , ultimately impacting cell growth and the organization of the actin cytoskeleton.





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References

- 1. Yuanhuacine | CAS#:60195-70-2 | Chemsrsc [chemsrc.com]
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